

Best practices for handling and disposal of BMS-466442

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: BMS-466442

Cat. No.: B15606448

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Technical Support Center: BMS-466442

This technical support center provides guidance on the best practices for handling and disposal of **BMS-466442**, a potent and selective asc-1 (alanine-serine-cysteine-1) transporter inhibitor.

[1][2] The information is intended for researchers, scientists, and drug development professionals. As with any research chemical with limited safety data, caution should be exercised, and all institutional safety protocols must be followed.

Frequently Asked Questions (FAQs)

Q1: What is **BMS-466442** and what is its primary use?

A1: **BMS-466442** is an experimental drug that functions as a selective inhibitor of the alanine serine cysteine transporter-1 (ASC-1).[3] It is primarily used in laboratory research, particularly in neuroscience, to study the role of the ASC-1 transporter.[4][5] It is for research purposes only and not for human or veterinary use.[6]

Q2: What are the recommended storage conditions for **BMS-466442**?

A2: **BMS-466442** should be stored at -20°C for short-term storage and -80°C for long-term storage to ensure its stability.[4]

Q3: What personal protective equipment (PPE) should be worn when handling **BMS-466442**?

A3: As a standard practice for handling a compound with an incomplete toxicological profile, it is recommended to wear standard laboratory PPE, including a lab coat, safety glasses with side shields, and chemical-resistant gloves. All handling of the solid compound and its solutions should be performed in a well-ventilated area or a chemical fume hood.

Q4: How should I prepare a stock solution of **BMS-466442**?

A4: **BMS-466442** is soluble in DMSO and slightly soluble in acetonitrile.^[6] For detailed instructions on preparing a stock solution, please refer to the Experimental Protocols section below.

Q5: How should I dispose of **BMS-466442** and its waste?

A5: **BMS-466442** and any materials contaminated with it should be treated as chemical waste. Disposal must be in accordance with local, state, and federal regulations for chemical waste.^[7] ^[8] Do not dispose of it down the drain. Collect all waste in a designated, properly labeled, and sealed container for chemical waste pickup.

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Compound will not dissolve	Incorrect solvent used.	BMS-466442 has limited solubility in aqueous solutions. Use DMSO for initial stock solution preparation. [6]
Concentration is too high for the chosen solvent.	Refer to the solubility data. You may need to prepare a more dilute solution or use a different solvent system if appropriate for your experiment.	
The compound may have precipitated out of solution.	Gentle warming or sonication may help to redissolve the compound.	
Inconsistent experimental results	Improper storage of the compound or stock solution.	Ensure the solid compound and any prepared stock solutions are stored at the recommended temperatures (-20°C or -80°C) to prevent degradation. [4]
Repeated freeze-thaw cycles of the stock solution.	Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.	
Inaccurate weighing or dilution.	Use a calibrated analytical balance for weighing the solid compound and calibrated micropipettes for dilutions.	

Quantitative Data

Property	Value	Source
Molecular Weight	538.6 g/mol	[6]
Formula	C ₃₁ H ₃₀ N ₄ O ₅	[6]
CAS Number	1598424-76-0	[6]
Appearance	Solid	[6]
Storage Temperature	-20°C to -80°C	[4]
Solubility	Soluble to 100 mM in DMSO. Sparingly soluble in DMSO (1-10 mg/ml). Slightly soluble in Acetonitrile (0.1-1 mg/ml).	[6]
Purity	≥98%	
IC ₅₀	20 nM in rat primary cortical cultures and 37 nM in HEK cells expressing asc-1.	[1]

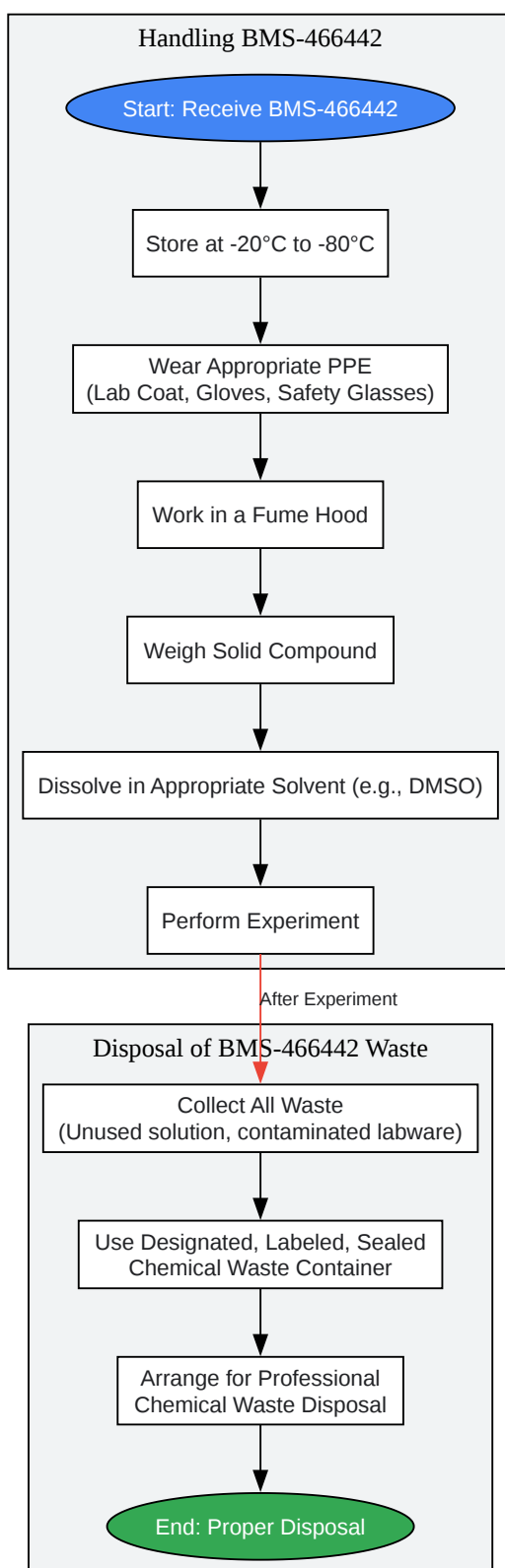
Experimental Protocols

Preparation of a 10 mM Stock Solution in DMSO

- Pre-weighing Preparation: Before opening, allow the vial of **BMS-466442** to equilibrate to room temperature to prevent condensation.
- Weighing: In a chemical fume hood, carefully weigh out the desired amount of the solid compound using a calibrated analytical balance. For example, to prepare 1 mL of a 10 mM stock solution, weigh out 5.386 mg of **BMS-466442**.
- Dissolution: Add the appropriate volume of high-purity DMSO to the solid compound. In this example, add 1 mL of DMSO.
- Mixing: Gently vortex or sonicate the solution until the solid is completely dissolved.

- **Storage:** Store the stock solution in tightly sealed vials at -20°C or -80°C. It is recommended to aliquot the solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.

Visualizations



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Caption: Workflow for Safe Handling and Disposal of **BMS-466442**.

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- To cite this document: BenchChem. [Best practices for handling and disposal of BMS-466442]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15606448#best-practices-for-handling-and-disposal-of-bms-466442]

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